

Application Note: Quantification of Pectolinarin by HPLC-UV

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Compound of Interest

Compound Name: Pectolinarin

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Pectolinarin is a naturally occurring flavonoid found in various medicinal plants, notably from the *Cirsium* genus. It has garnered significant interest within the scientific community due to its diverse pharmacological activities, including anti-inflammatory, antioxidant, anti-diabetic, and anti-cancer properties.^{[1][2][3]} Accurate and precise quantification of **pectolinarin** in plant extracts, herbal formulations, and biological matrices is crucial for quality control, pharmacokinetic studies, and understanding its mechanism of action. This application note provides a detailed, validated High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantification of **pectolinarin**.

Quantitative Data Summary

The following tables summarize the validation parameters of the described HPLC-UV method for **pectolinarin** quantification, compiled from various studies.

Table 1: Chromatographic Conditions and Method Parameters

Parameter	Value
HPLC System	Agilent 1260 Infinity or equivalent
Column	C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Gradient elution with Acetonitrile (A) and Water with 0.1% Formic Acid (B)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
UV Detection Wavelength	335 nm
Run Time	Approximately 25 minutes

Table 2: Method Validation Parameters for **Pectolinarin** Quantification

Validation Parameter	Result	Reference
Linearity (R^2)	> 0.999	[4] [5]
Limit of Detection (LOD)	0.1 - 0.52 µg/mL	[4] [5]
Limit of Quantification (LOQ)	0.5 - 1.57 µg/mL	[4] [5]
Precision (RSD %)		
- Intra-day	0.21 - 1.65%	[4]
- Inter-day	0.31 - 2.78%	[4]
Accuracy (Recovery %)	98.06 - 110.62%	[4] [5]

Experimental Protocols

1. Standard Solution Preparation

- **Primary Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **pectolinarin** reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate for 10 minutes to ensure complete dissolution.
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the primary stock solution with methanol to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These will be used to construct the calibration curve.

2. Sample Preparation (from Plant Material)

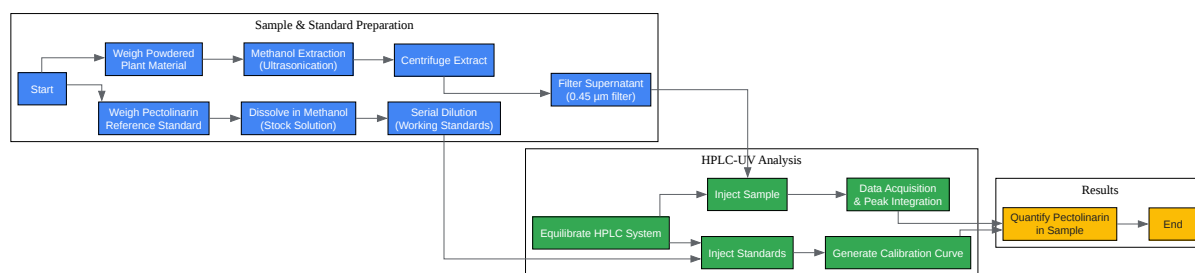
- **Extraction:** Weigh 1.0 g of dried, powdered plant material. Add 20 mL of methanol and perform ultrasonication for 30 minutes at room temperature.
- **Centrifugation:** Centrifuge the extract at 4000 rpm for 15 minutes.
- **Filtration:** Collect the supernatant and filter it through a 0.45 µm syringe filter into an HPLC vial.
- **Dilution:** If necessary, dilute the filtered extract with methanol to ensure the **pectolinarin** concentration falls within the linear range of the calibration curve.

3. HPLC-UV Analysis

- **System Equilibration:** Equilibrate the HPLC system with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- **Calibration Curve:** Inject 10 µL of each working standard solution in triplicate to generate a calibration curve by plotting peak area against concentration.
- **Sample Analysis:** Inject 10 µL of the prepared sample solutions.
- **Quantification:** Identify the **pectolinarin** peak in the sample chromatogram by comparing its retention time with that of the standard. Calculate the concentration of **pectolinarin** in the sample using the regression equation from the calibration curve.

Visualizations

Experimental Workflow Diagram

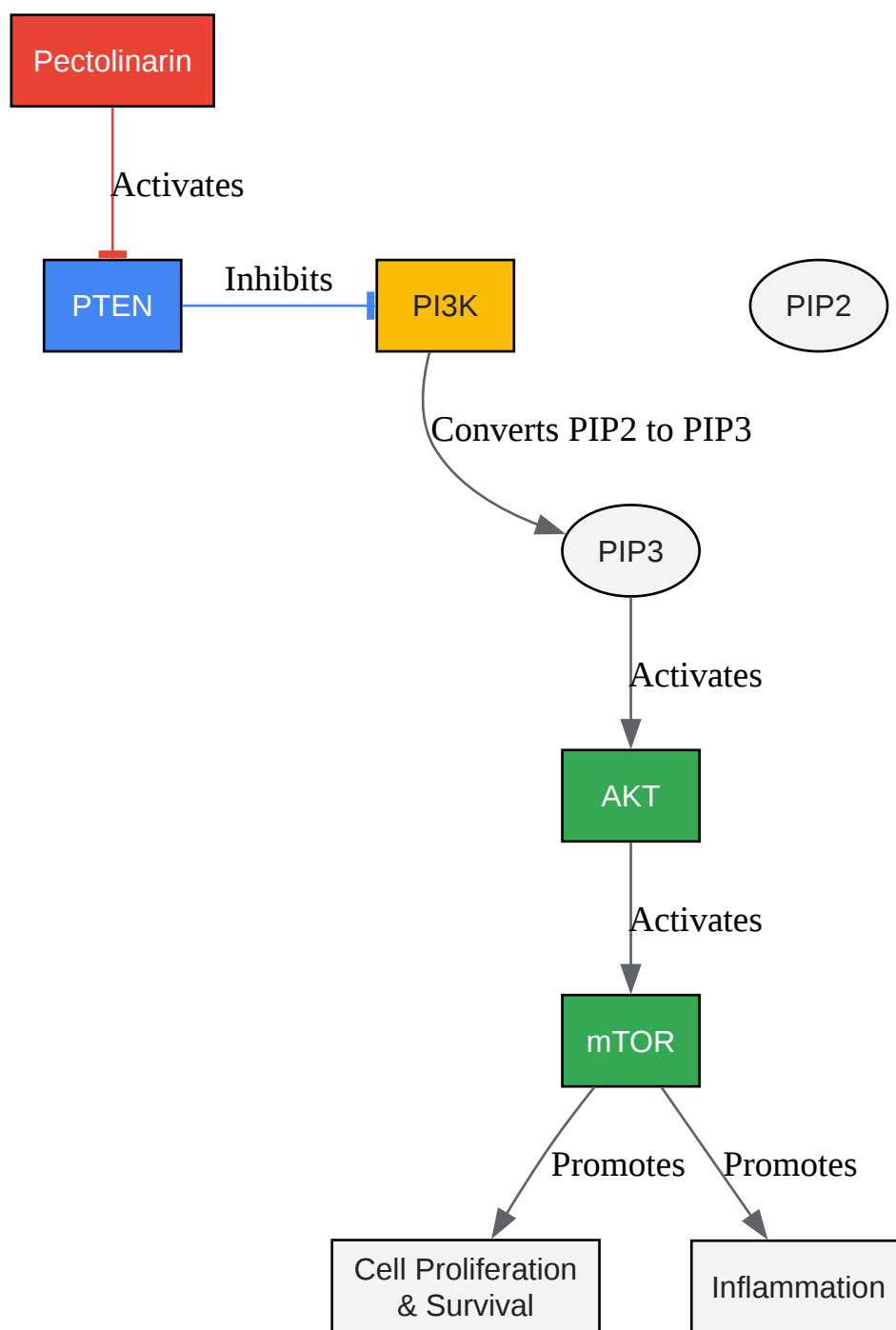


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Caption: Workflow for **Pectolinarin** Quantification by HPLC-UV.

Pectolinarin and the PTEN/PI3K/AKT Signaling Pathway

Pectolinarin has been reported to exert its anti-proliferative and anti-inflammatory effects by modulating the PTEN/PI3K/AKT signaling pathway.[2] This pathway is a critical regulator of cell growth, survival, and inflammation.



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